

Isobornyl methacrylate proper disposal procedures

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Compound of Interest

Compound Name: *Isobornyl methacrylate*

Cat. No.: *B097067*

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Proper disposal of **Isobornyl methacrylate** is critical to ensure personnel safety and environmental protection. As a substance classified with potential for skin, eye, and respiratory irritation, and as a long-term hazard to aquatic life, adherence to stringent disposal protocols is mandatory for any laboratory or research facility.[1][2] This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **Isobornyl methacrylate** waste.

Safety and Chemical Data

Prior to handling, it is essential to be aware of the chemical's properties and the required personal protective equipment (PPE). All handling and disposal procedures should be conducted in a well-ventilated area.[3]

Parameter	Value/Specification	Source
Personal Protective Equipment (PPE)		
Eye/Face Protection	Tightly fitting safety goggles or face shield (conforming to EN 166 or NIOSH standards).[1][3][4]	[1][3][4]
Skin Protection	Chemical-impermeable gloves (inspected before use) and impervious, fire-resistant clothing.[3][4]	[3][4]
Respiratory Protection	Use in a well-ventilated area. [3] If exposure limits are exceeded, a full-face respirator with appropriate cartridges is necessary.[1][4]	[1][4]
Physical/Chemical Properties		
Physical State	Liquid	[3]
Flash Point	101 °C / 213.8 °F	[2]
Environmental Hazard	Harmful/Toxic to aquatic life with long-lasting effects.[1][3] Avoid release to the environment.[1][3]	[1][3]
UN Number	3082 (Environmentally hazardous substance, liquid, n.o.s.)	[1]

Step-by-Step Disposal Procedure

Follow these procedural steps to ensure the safe containment and disposal of **Isobornyl methacrylate** waste.

Step 1: Initial Preparation and Personal Protection

Before handling any waste material, ensure you are in a well-ventilated space, such as a chemical fume hood.[4] Equip yourself with the complete set of specified PPE, including safety goggles, chemical-impermeable gloves, and protective clothing.[3][4] Inspect all PPE for integrity before use.[1]

Step 2: Waste Collection and Containment

- **Unused or Expired Product:** Collect any unused or waste **Isobornyl methacrylate** directly into a designated hazardous waste container.[1]
- **Spills:** For spills, first ensure all sources of ignition are removed.[3] Contain the spill and absorb the liquid using an inert material like vermiculite or sand.[1] Scoop the absorbed material using non-sparking tools and place it into a suitable, sealable, and clearly labeled container for disposal.[3][4]
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Isobornyl Methacrylate**." [5] Keep the container tightly closed when not in use.[1]

Step 3: Temporary Storage of Waste

Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.[1] This area must be away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[6][7] Do not store large quantities or for extended periods.[8]

Step 4: Final Disposal by a Licensed Professional

The final disposal of **Isobornyl methacrylate** waste is a regulated process that must be handled by a licensed chemical waste disposal company.[3][7] The recommended method of disposal is controlled incineration at a permitted facility equipped with flue gas scrubbing.[3] Do not discharge the chemical into drains or sewer systems.[3] Always ensure compliance with local, state, and federal environmental regulations.[7][9]

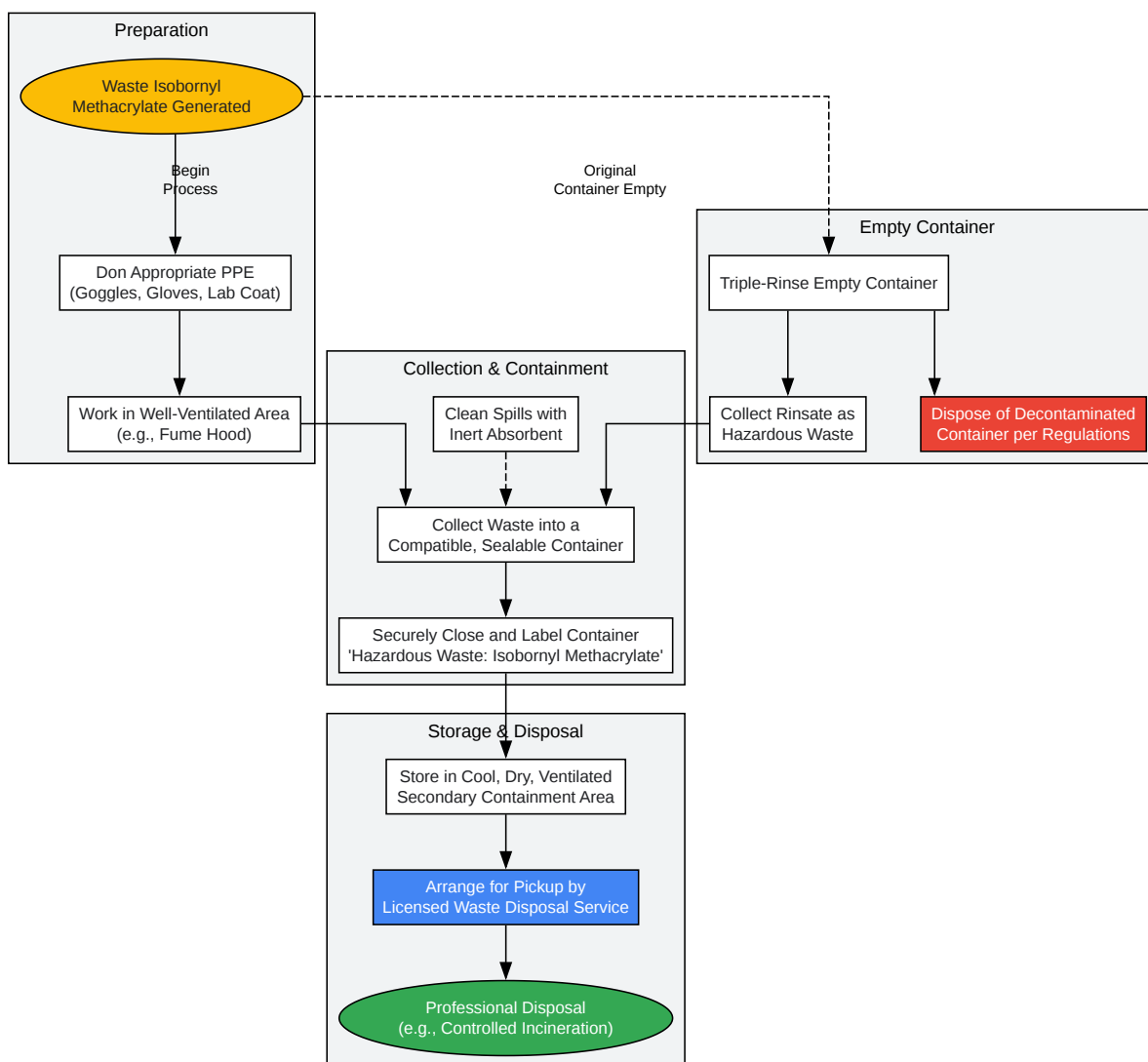
Step 5: Empty Container Decontamination and Disposal

The original containers must also be treated as hazardous waste until properly decontaminated.[8]

- Triple rinse the empty container with a suitable solvent (e.g., acetone). Collect the rinsate as hazardous waste for disposal along with the chemical waste.[3][5]
- After thorough rinsing, the container can be punctured to make it unusable for other purposes.[3]
- Decontaminated and punctured containers may be offered for recycling, reconditioning, or disposed of in a sanitary landfill as non-hazardous waste, in accordance with facility and local guidelines.[3]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Isobornyl methacrylate**.



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Caption: Workflow for the safe disposal of **Isobornyl methacrylate** waste.

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